characterization techniques for 3-(4-Bromophenyl)-3'-carboethoxypropiophenone

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Compound of Interest	
Compound Name:	*3-(4-Bromophenyl)-3'-carboethoxypropiophenone*
CAS No.:	*898761-13-2*
Cat. No.:	*B1531216*

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Characterization Guide: 3-(4-Bromophenyl)-3'-carboethoxypropiophenone[1][2]

Executive Summary & Compound Architecture

Compound Class:

-Arylpropiophenone / Dihydrochalcone Derivative Molecular Formula:

Exact Mass: 360.0361 (for

)[1]

This molecule serves as a critical "scaffold intermediate" in medicinal chemistry, particularly for SGLT2 inhibitors and antimicrobial agents. Its characterization hinges on three structural pillars:

- The Linker: A saturated ethylene bridge (

) connecting two aromatic systems.[1][2]

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- The Electrophile: A meta-substituted ethyl ester on the benzoyl ring.[2]
- The Halogen Handle: A para-bromo substituent on the distal phenyl ring (essential for subsequent cross-coupling).

The Analytical Challenge

The primary challenge is not just identifying the molecule, but certifying its regio-integrity (meta- vs. para-ester) and saturation status (absence of the chalcone alkene precursor).

Comparative Technique Matrix

This table contrasts routine Quality Control (QC) methods with the advanced structural elucidation required during process development.

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Feature	Routine QC Method	Advanced / Development Method	Why Upgrade?
Identity	1H NMR (1D)	2D NMR (HMBC + NOESY)	1D confirms groups; HMBC proves the ester is meta (3') relative to the ketone, not para.[1][2]
Purity	HPLC-UV (254 nm)	UHPLC-MS/MS (Q-TOF)	MS/MS detects trace de-brominated impurities ( ) invisible to UV.[1][2]
Saturation	1H NMR	Raman Spectroscopy	Raman is more sensitive to trace alkene ( ) contamination from incomplete hydrogenation.
Solid State	Melting Point	DSC & XRPD	Essential to detect polymorphs that affect dissolution rates in drug formulation.[2]

Detailed Experimental Protocols

Protocol A: Structural Confirmation via NMR

Objective: To unambiguously assign the meta-substitution pattern and confirm the ethylene bridge.[1][2]

Sample Preparation: Dissolve 10-15 mg of compound in 0.6 mL of

(containing 0.03% TMS).

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Key Diagnostic Signals (Expected):

- The Bridge (Saturation Proof): Look for two distinct triplets (approx.

  3.05 and

  3.30 ppm,

).

  - Red Flag:[2] If you see doublets at

    7.5-8.0 ppm with

    , you have the unreduced chalcone contaminant.

- The Meta-Ester Ring (Regio-chemistry): The propiophenone ring protons should appear as:

  - ~8.5 ppm (t, 1H, H-2'): The proton between the ketone and ester.
  - ~8.2 ppm (dt, 1H, H-4'): Ortho to ester.
  - ~8.1 ppm (dt, 1H, H-6'): Ortho to ketone.
  - ~7.5 ppm (t, 1H, H-5'): The meta-proton.[2]
  - Note: A symmetric AA'BB' pattern here indicates the wrong isomer (4'-carboethoxy).[1][2]

- The Ethyl Group: Quartet at

  4.4 ppm and Triplet at

  1.4 ppm.[2]

Self-Validation Step: Integration of the aromatic region must sum to 8 protons.[1][2] The ratio of the ethyl quartet (2H) to the ethylene bridge triplets (2H each) must be exactly 1:1:1.

Protocol B: Impurity Profiling via HPLC-UV-MS

Objective: Quantify "des-bromo" and "chalcone" impurities.[1][2]

Instrument Setup:

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- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 3.5

  , 4.6 x 100 mm).
- Mobile Phase:
  - A: 0.1% Formic Acid in Water.[2]
  - B: Acetonitrile.[2]
- Gradient: 40% B to 90% B over 15 minutes.
- Flow Rate: 1.0 mL/min.[2]
- Detection: UV at 254 nm (aromatic) and 280 nm (carbonyl). MS in ESI(+) mode.

Data Interpretation:

- Target Peak: Expect elution at high organic composition (~10-12 min).
- MS Signature: The parent ion

  must show the characteristic 1:1 bromine isotope pattern (m/z 361 and 363).
  - Failure Mode: A single peak at m/z 283 indicates loss of bromine (des-bromo impurity).[1][2]

Visualizing the Characterization Workflow

The following diagram outlines the decision logic for validating this compound.

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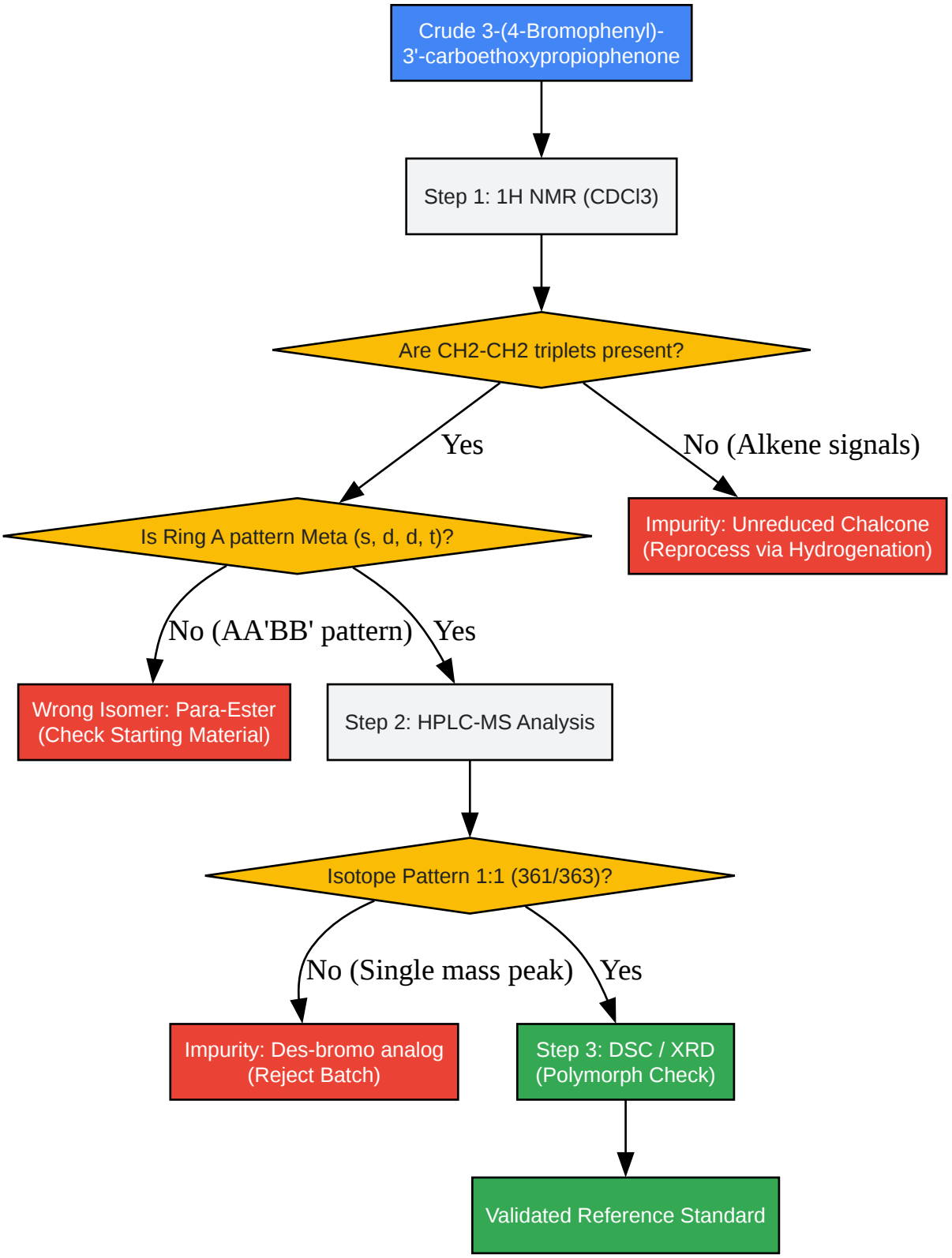

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Caption: Decision tree for validating regio-chemistry and saturation status during characterization.

Solid State Characterization (DSC/TGA)

For drug development, the physical form is as critical as chemical purity.

- DSC (Differential Scanning Calorimetry):
  - Run a heat-cool-heat cycle from 25°C to 150°C at 10°C/min.
  - Expectation: A sharp endotherm (melting point) typically between 60-80°C (analogs often melt in this range).[1][2] Broad peaks indicate amorphous content or impurities.[2]
- TGA (Thermogravimetric Analysis):
  - Ensure no weight loss <100°C (confirms absence of trapped solvents like DCM or Ethanol used in synthesis).

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